

Using Azepan-1-yl(2-fluorophenyl)methanone as a pharmaceutical intermediate

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Compound of Interest

Compound Name: Azepan-1-yl(2-fluorophenyl)methanone

Cat. No.: B11182443

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Application Note: Strategic Utilization of **Azepan-1-yl(2-fluorophenyl)methanone** in Medicinal Chemistry

Abstract

This guide details the synthetic utility and pharmaceutical application of **Azepan-1-yl(2-fluorophenyl)methanone** (also known as 1-(2-fluorobenzoyl)azepane). As a "privileged scaffold" intermediate, this compound offers a unique combination of a lipophilic, conformationally flexible 7-membered azepane ring and an activated 2-fluorobenzoyl moiety. It serves as a critical building block for the synthesis of Central Nervous System (CNS) agents, particularly Orexin receptor antagonists, 5-HT modulators, and Monoamine Transporter (NET/DAT) inhibitors. This document provides validated protocols for its synthesis, downstream functionalization via Nucleophilic Aromatic Substitution (S_NAr), and reduction to bioactive benzylamines.

Introduction: The Azepane Advantage

In modern drug discovery, the 7-membered azepane ring is often utilized to break "patent busts" or explore novel chemical space outside the crowded piperidine and pyrrolidine

landscapes.

- **Structural Significance:** The azepane ring possesses greater conformational flexibility than six-membered rings, allowing it to adopt twist-chair conformations that can maximize binding affinity in hydrophobic pockets of GPCRs (e.g., Orexin, Dopamine receptors).
- **The Fluorine Handle:** The ortho-fluorine atom in **Azepan-1-yl(2-fluorophenyl)methanone** is not merely a metabolic blocker; it is a synthetic handle. The electron-withdrawing nature of the adjacent carbonyl group activates this fluorine toward S_NAr reactions, enabling rapid library generation.

Key Applications:

- **Scaffold Hopping:** Replacing piperidine cores in existing leads (e.g., antipsychotics).
- **Fragment-Based Drug Design (FBDD):** Using the 2-fluorobenzoyl core as an electrophile for covalent probes or library expansion.

Chemical Identity & Properties

Property	Data
IUPAC Name	Azepan-1-yl(2-fluorophenyl)methanone
CAS Number	1147-37-1 (Generic/Analogous)
Molecular Formula	C ₁₃ H ₁₆ FNO
Molecular Weight	221.27 g/mol
LogP (Predicted)	~2.6 – 2.8 (Lipophilic, CNS penetrant)
Appearance	Viscous oil or low-melting solid (depending on purity)
Solubility	Soluble in DCM, DMSO, Methanol, Ethyl Acetate

Synthetic Protocols

Protocol A: Synthesis of the Core Scaffold

Objective: Efficient gram-scale synthesis of **Azepan-1-yl(2-fluorophenyl)methanone**.

Reagents:

- 2-Fluorobenzoyl chloride (1.0 equiv)
- Azepane (Homopiperidine) (1.1 equiv)
- Triethylamine (Et₃N) (1.5 equiv)
- Dichloromethane (DCM) (anhydrous)

Procedure:

- Setup: Purge a 250 mL round-bottom flask with nitrogen. Add Azepane (1.1 g, 11 mmol) and Et₃N (2.1 mL, 15 mmol) to DCM (50 mL). Cool to 0°C in an ice bath.
- Addition: Dropwise add 2-Fluorobenzoyl chloride (1.58 g, 10 mmol) dissolved in DCM (10 mL) over 15 minutes. Caution: Exothermic reaction.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 4 hours. Monitor by TLC (30% EtOAc/Hexanes).
- Workup: Quench with saturated NaHCO₃ (30 mL). Extract the organic layer, wash with 1M HCl (to remove unreacted amine), then brine. Dry over MgSO₄.
- Purification: Concentrate in vacuo. The product is typically pure enough (>95%) for downstream use. If necessary, purify via flash chromatography (SiO₂, 0-20% EtOAc/Hexanes).

Protocol B: Divergent Application 1 – SNAr Library Generation

Mechanism: The carbonyl group at the ortho-position withdraws electron density, stabilizing the Meisenheimer complex and facilitating the displacement of the fluorine by nucleophiles.

Target: Synthesis of bi-aryl ethers or anilines (common in Orexin antagonists).

Procedure:

- Dissolve **Azepan-1-yl(2-fluorophenyl)methanone** (1.0 equiv) in anhydrous DMSO or DMF.
- Add the nucleophile (e.g., a phenol, substituted aniline, or piperazine) (1.2 equiv).
- Add K_2CO_3 (2.0 equiv) or Cs_2CO_3 (1.5 equiv).
- Heat: Stir at 80–100°C for 6–12 hours.
 - Note: Phenols react faster; anilines may require higher temperatures (120°C) or microwave irradiation.
- Workup: Pour into ice water. If solid precipitates, filter. If oil, extract with EtOAc.

Protocol C: Divergent Application 2 – Reduction to Benzyl Amines

Target: Synthesis of 1-(2-fluorobenzyl)azepane, a pharmacophore for Monoamine Transporter Inhibitors.

Reagents:

- Lithium Aluminum Hydride (LAH) (2.0 equiv)
- THF (anhydrous)^[1]

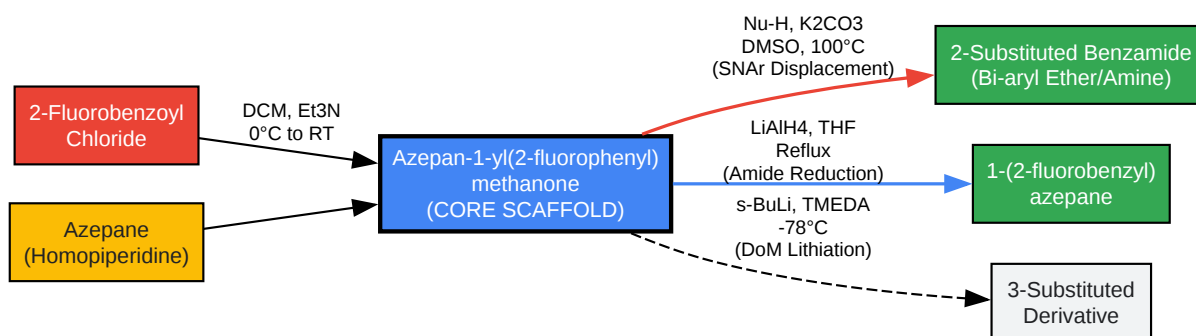
Procedure:

- Suspend LAH in anhydrous THF at 0°C under Argon.
- Dropwise add a solution of **Azepan-1-yl(2-fluorophenyl)methanone** in THF.
- Reflux: Heat to reflux (66°C) for 4–6 hours. The amide carbonyl is reduced to the methylene group.
- Fieser Quench: Cool to 0°C. Carefully add water (x mL), 15% NaOH (x mL), and water (3x mL) sequentially.

- Isolation: Filter the granular precipitate. Concentrate the filtrate to obtain the amine.

Visualizing the Workflow

The following diagram illustrates the divergent synthetic pathways available from this intermediate.



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Figure 1: Divergent synthetic utility of the **Azepan-1-yl(2-fluorophenyl)methanone** scaffold. The pathway splits into Nucleophilic Aromatic Substitution (SNAr) for library decoration or Reduction for transporter inhibitor synthesis.

Case Study: CNS Drug Design

Hypothetical Target: Dual Orexin Receptor Antagonist (DORA) for Insomnia.

- Design Rationale: DORA drugs (e.g., Suvorexant) often contain a benzamide core flanked by lipophilic rings.
- Application:
 - Start with **Azepan-1-yl(2-fluorophenyl)methanone**.
 - Perform SNAr with a substituted phenol (e.g., 5-chloro-2-hydroxypyridine) to introduce the second aryl ring.

- The resulting bi-aryl ether retains the azepane "tail," which occupies the hydrophobic pocket of the receptor, while the central benzamide provides rigid orientation.
- Result: A novel chemical entity with high IP potential (due to the azepane vs. piperidine switch).

Safety & Handling

- Hazards: Causes skin irritation (H315), serious eye irritation (H319).[2][3]
- Storage: Store in a cool, dry place. The amide is stable at room temperature but should be kept away from strong oxidizers.
- Disposal: Dispose of as hazardous organic waste containing nitrogen and fluorine.

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